

Safe Disposal of Milvexian: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Milvexian

Cat. No.: B3324122

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Milvexian, an investigational oral factor XIa inhibitor, requires careful handling and disposal to ensure laboratory safety and environmental protection.^[1] While **Milvexian** is not classified as a hazardous substance or mixture according to the provided Safety Data Sheet (SDS), adherence to proper disposal protocols is essential for all laboratory chemicals.^{[2][3]} This guide provides detailed procedures for the safe disposal of **Milvexian** in a research setting.

Key Chemical and Safety Data

For easy reference, the following table summarizes essential information for **Milvexian**.

Property	Data	Reference
Chemical Name	Milvexian	^[2]
Synonyms	BMS-986177; JNJ-70033093	^[2]
CAS Number	1802425-99-5	^[2]
Molecular Formula	C ₂₈ H ₂₃ Cl ₂ F ₂ N ₉ O ₂	^[2]
Molecular Weight	626.44	^[2]
Hazard Classification	Not a hazardous substance or mixture	^{[2][3]}

Pre-Disposal and Handling Precautions

Before proceeding with disposal, it is imperative to handle **Milvexian** with appropriate personal protective equipment (PPE). This minimizes the risk of accidental exposure, even with non-hazardous substances.

Recommended PPE:

- Safety glasses or goggles
- Standard laboratory coat
- Disposable gloves

Handling Guidelines:

- Avoid creating dust or aerosols.[\[2\]](#)[\[3\]](#)
- Ensure adequate ventilation in the work area.[\[2\]](#)[\[3\]](#)
- Prevent the substance from entering drains or water courses.[\[2\]](#)[\[3\]](#)

Step-by-Step Disposal Protocol for Milvexian

The disposal of **Milvexian** and its contaminated materials should always be in accordance with local, state, and federal regulations.[\[2\]](#)

Step 1: Decontamination of Spills

In the event of a spill, follow these procedures:

- **Restrict Access:** Cordon off the affected area to prevent further contamination.
- **Absorb Liquid:** For solutions, use an inert, finely-powdered liquid-binding material such as diatomite or universal binders to absorb the spill.[\[2\]](#)[\[3\]](#)
- **Clean Surfaces:** Decontaminate the affected surfaces and any equipment by scrubbing with alcohol.[\[2\]](#)[\[3\]](#)

- **Collect Waste:** Carefully collect all contaminated materials (absorbent material, used cleaning supplies) into a designated, sealable waste container.

Step 2: Disposal of Unused **Milvexian**

For unused or expired **Milvexian**:

- **Consult Institutional Guidelines:** Always refer to your institution's specific chemical waste disposal procedures first.
- **Package for Disposal:**
 - If in solid form, ensure it is in a securely sealed container.
 - For solutions, package in a leak-proof container.
- **Labeling:** Clearly label the waste container as "**Milvexian** Waste" and include any other information required by your institution's waste management program.
- **Waste Collection:** Arrange for collection by your institution's licensed chemical waste disposal service.

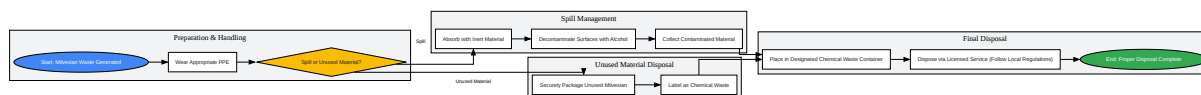
Step 3: Disposal of Contaminated Materials

For items such as empty containers, gloves, and other disposable materials contaminated with **Milvexian**:

- **Segregate Waste:** Place all contaminated items in a designated, clearly labeled waste bag or container separate from regular laboratory trash.
- **Container Disposal:** For the original product container, ensure it is empty. Do not rinse into the drain. Dispose of it as chemical waste.
- **Follow Institutional Protocols:** Adhere to your institution's guidelines for the disposal of non-hazardous chemical waste.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Milvexian**.



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Caption: A workflow diagram for the safe disposal of **Milvexian**.

Environmental Considerations

To prevent environmental contamination, never dispose of **Milvexian** or its solutions down the drain or in the regular trash.^{[2][3]} Always use a designated and licensed chemical waste disposal service. While **Milvexian** is not classified as hazardous, responsible disposal minimizes the potential for unforeseen environmental impacts.

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